

β -Alanine Methyl Ester Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Methyl 3-aminopropanoate hydrochloride*

Cat. No.: *B555160*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

β -Alanine methyl ester hydrochloride is a derivative of the naturally occurring beta-amino acid, β -alanine. It serves as a valuable building block in organic synthesis, particularly in the preparation of peptides and other bioactive molecules.^[1] Its enhanced solubility and stability compared to the parent amino acid make it a versatile reagent in pharmaceutical development and biochemical research.^[1] This technical guide provides a detailed overview of the physical and chemical characteristics of β -alanine methyl ester hydrochloride, along with comprehensive experimental protocols for its synthesis, purification, and analysis.

Physical and Chemical Characteristics

β -Alanine methyl ester hydrochloride is a white to off-white crystalline powder.^[2] It is known to be hygroscopic and heat-sensitive, necessitating proper storage conditions.^[3] Key physical and chemical properties are summarized in the tables below.

Table 1: General Properties

| Property | Value | Reference |
|-------------------|--------------------------------------------------|-----------|
| Chemical Name | Methyl 3-aminopropanoate hydrochloride | [4] |
| Synonyms | β -Ala-OMe·HCl, H- β -Ala-OMe·HCl | [5] |
| CAS Number | 3196-73-4 | [5] |
| Molecular Formula | C ₄ H ₁₀ ClNO ₂ | [4] |
| Molecular Weight | 139.58 g/mol | |
| Appearance | White to off-white crystalline powder | [2] |
| Purity | ≥97% | [6] |

Table 2: Physicochemical Data

| Property | Value | Reference |
|---------------|--------------------------------------------------------------|-----------|
| Melting Point | 103-107 °C | [6] |
| Solubility | Soluble in DMSO (≥ 100 mg/mL) | [7] |
| Stability | Stable under recommended storage conditions. Hygroscopic. | [3] |
| Storage | 2-8°C, under inert gas | |

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of β -alanine methyl ester hydrochloride are provided below.

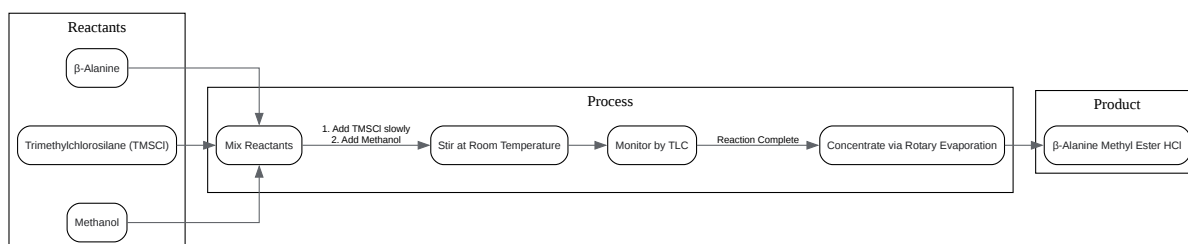
Synthesis

Several methods are available for the synthesis of β -alanine methyl ester hydrochloride. The choice of method may depend on available reagents, desired scale, and laboratory capabilities.

This method offers mild reaction conditions and a simple workup procedure.^[5]

Experimental Protocol:

- To a round-bottom flask, add β -alanine (0.1 mol).
- Slowly add freshly distilled trimethylchlorosilane (0.2 mol) to the flask with stirring.
- Add methanol (100 mL) to the mixture.
- Stir the resulting solution or suspension at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion of the reaction, concentrate the mixture using a rotary evaporator to obtain β -alanine methyl ester hydrochloride.^[5]



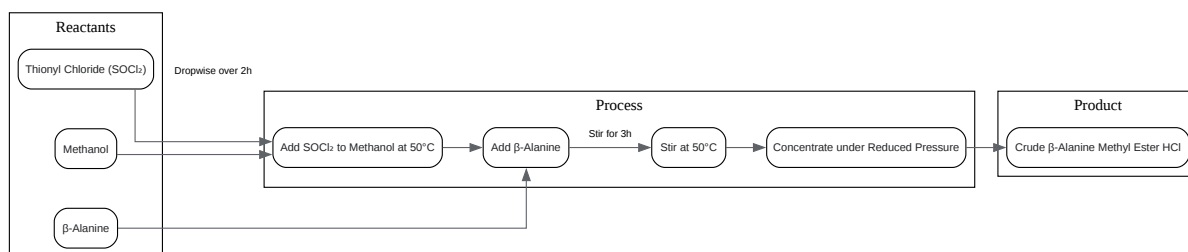
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Synthesis of β -Alanine Methyl Ester HCl using TMSCl.

This is a classic method for the esterification of amino acids.

Experimental Protocol:

- Cool absolute methanol (e.g., 40 g) in a flask suspended at room temperature.[8]
- Slowly add thionyl chloride (e.g., 22.8 g) dropwise to the methanol over a period of 2 hours, maintaining the temperature at 50°C.[8]
- Add β -alanine to the solution.
- Stir the mixture and allow it to react for approximately 3 hours at the same temperature.[8]
- After the reaction, remove the excess methanol and unreacted thionyl chloride by concentration under reduced pressure.[8]
- The crude product can then be purified by recrystallization.



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Synthesis of β -Alanine Methyl Ester HCl using SOCl_2 .

This method utilizes a strong acid catalyst for the esterification.

Experimental Protocol:

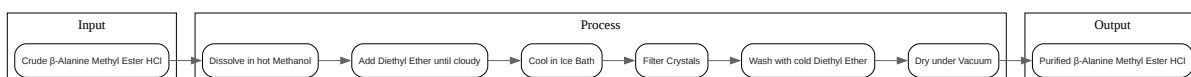
- Suspend β -alanine (e.g., 300g) in methanol (e.g., 1900g) and stir at 19-21°C.[9]
- Slowly add concentrated sulfuric acid (e.g., 400g).[9]
- After the addition is complete, heat the solution to 65-68°C and reflux for 6-8 hours.[9]
- Cool the reaction mixture to 20-25°C.[9]
- Concentrate the methanol solution under vacuum at 45-50°C to remove the methanol.[9]
- The resulting product is the sulfate salt, which can be used as is or converted to the hydrochloride salt.

Purification by Recrystallization

The crude β -alanine methyl ester hydrochloride can be purified by recrystallization to obtain a product of high purity.

Experimental Protocol:

- Dissolve the crude product in a minimal amount of hot methanol.
- Slowly add a non-polar solvent, such as diethyl ether or tert-butyl methyl ether, until the solution becomes cloudy.[10]
- Cool the mixture in an ice bath to induce crystallization.[10]
- Collect the crystals by filtration.
- Wash the crystals with a small amount of cold diethyl ether or tert-butyl methyl ether.[10]
- Dry the purified crystals under vacuum.



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Purification by Recrystallization.

Analytical Methods

NMR spectroscopy is used to confirm the structure of the synthesized compound.

Experimental Protocol for ^1H -NMR:

- Dissolve approximately 5-25 mg of the sample in a suitable deuterated solvent (e.g., DMSO- d_6).[\[11\]](#)[\[12\]](#)
- Transfer the solution to a clean 5 mm NMR tube to a height of approximately 4-5 cm.[\[11\]](#)
- Acquire the ^1H -NMR spectrum on a spectrometer.
- Expected ^1H -NMR (DMSO- d_6) shifts: The spectrum should show characteristic peaks for the methyl ester protons, and the two methylene groups of the β -alanine backbone.[\[5\]](#)

IR spectroscopy is used to identify the functional groups present in the molecule.

Experimental Protocol (KBr Pellet Method):

- Thoroughly grind 0.5-2 mg of the sample with 100-200 mg of dry potassium bromide (KBr) in an agate mortar.[\[3\]](#)
- Press the mixture into a thin, transparent pellet using a pellet press.[\[3\]](#)
- Acquire the IR spectrum.
- Expected IR peaks: The spectrum should show characteristic absorption bands for the N-H stretching of the ammonium group, C=O stretching of the ester, and C-O stretching.

Mass spectrometry is used to determine the molecular weight and confirm the elemental composition of the compound.

Experimental Protocol (Electrospray Ionization - ESI):

- Prepare a dilute solution of the sample in a suitable solvent such as methanol or a mixture of methanol and water.
- Infuse the solution directly into the electrospray ionization source of the mass spectrometer.
- Acquire the mass spectrum in positive ion mode.
- Expected m/z: The spectrum should show a peak corresponding to the molecular ion $[M+H]^+$.^[5]

Safety and Handling

β -Alanine methyl ester hydrochloride should be handled in a well-ventilated area, and personal protective equipment such as gloves and safety glasses should be worn. It is hygroscopic and should be stored in a tightly sealed container in a cool, dry place.^[3]

Conclusion

β -Alanine methyl ester hydrochloride is a key intermediate with broad applications in chemical synthesis. This guide provides a comprehensive overview of its properties and detailed protocols for its preparation and characterization, serving as a valuable resource for researchers in the fields of chemistry and drug development.

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